

An In-depth Technical Guide to the Safe Handling of (2-Bromovinyl)trimethylsilane

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Compound of Interest

Compound Name: (2-Bromovinyl)trimethylsilane

Cat. No.: B178746

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **(2-Bromovinyl)trimethylsilane**, a versatile reagent in organic synthesis. The information is compiled from material safety data sheets and general best practices for handling reactive organosilane compounds. This document is intended to supplement, not replace, institutional safety protocols and professional judgment.





Chemical and Physical Properties

(2-Bromovinyl)trimethylsilane is a flammable and reactive organosilane compound. Its properties are summarized in the table below.

Property	Value	References
Molecular Formula	C5H11BrSi	[1][2]
Molecular Weight	179.13 g/mol	[1][2][3]
Appearance	Liquid	[4]
Density	1.167 g/mL at 25 °C	[1][4][5][6]
Boiling Point	50-51 °C at 52 mmHg	[1][4][5][6]
Flash Point	29 °C (84.2 °F) - closed cup	[4]
Refractive Index	n _{20/D} 1.466 (lit.)	[1][4][5][6]

Hazard Identification and Classification

(2-Bromovinyl)trimethylsilane is classified as a hazardous substance. All personnel handling this chemical should be thoroughly familiar with its potential hazards.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Flammable liquids (Category 3)		Warning	H226: Flammable liquid and vapour.[7]
Skin irritation (Category 2)		Warning	H315: Causes skin irritation.[7]
Serious eye irritation (Category 2)		Warning	H319: Causes serious eye irritation.[7]
Specific target organ toxicity — single exposure (Category 3), Respiratory system		Warning	H335: May cause respiratory irritation.[7]

Toxicological Information

Detailed toxicological data for **(2-Bromovinyl)trimethylsilane** is limited.^[8] Much of the available information is based on related organosilicon compounds.

Toxicity Aspect	Data
Acute Toxicity	No data available. ^[8]
Skin Corrosion/Irritation	Causes skin irritation. ^[7]
Serious Eye Damage/Irritation	Causes serious eye irritation. ^[7]
Respiratory or Skin Sensitization	Prolonged or repeated exposure may cause allergic reactions in certain sensitive individuals. ^[8]
Germ Cell Mutagenicity	No data available. ^[8]
Carcinogenicity	Not identified as a probable, possible or confirmed human carcinogen by IARC. ^[8]
Reproductive Toxicity	No data available. ^[8]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation. ^{[7][8]}
Specific Target Organ Toxicity (Repeated Exposure)	No data available. ^[8]
Aspiration Hazard	No data available. ^[8]

In general, organosilanes are considered to have low toxicity.^[9] However, the lack of specific data for **(2-Bromovinyl)trimethylsilane** necessitates cautious handling to minimize exposure.

Safe Handling and Storage

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **(2-Bromovinyl)trimethylsilane**.

PPE Type	Specifications
Eye/Face Protection	Chemical splash goggles and a face shield are required.[10]
Skin Protection	A flame-resistant lab coat and chemical-resistant gloves (e.g., nitrile) are mandatory.[3]
Respiratory Protection	Use in a well-ventilated fume hood. If vapors or aerosols are generated, a respirator with an appropriate cartridge (e.g., type ABEK) is required.[4][8]

Engineering Controls

All work with **(2-Bromovinyl)trimethylsilane** should be conducted in a certified chemical fume hood to minimize inhalation exposure.[3][10] An emergency eyewash station and safety shower must be readily accessible.[10]

Storage

Store containers in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[10] Keep containers tightly closed and under an inert atmosphere (e.g., argon or nitrogen) to prevent contact with air and moisture.[1]

Experimental Protocols: A Generalized Approach

While specific experimental protocols for **(2-Bromovinyl)trimethylsilane** are not readily available in the searched literature, a generalized procedure for its use in a common application, such as a cross-coupling reaction, can be inferred from procedures for similar compounds.

Disclaimer: The following is a generalized, illustrative protocol and must be adapted and rigorously risk-assessed for any specific laboratory application.

Generalized Procedure for a Cross-Coupling Reaction

- Inert Atmosphere: All glassware should be oven-dried and the reaction setup assembled under an inert atmosphere (argon or nitrogen).[11]

- **Reagent Preparation:** In a flame-dried, three-necked flask equipped with a magnetic stirrer, a condenser, and a septum, dissolve the appropriate substrate and catalyst in a dry, degassed solvent.
- **Addition of (2-Bromovinyl)trimethylsilane:** Using a dry, gas-tight syringe, slowly add the required amount of (2-Bromovinyl)trimethylsilane to the reaction mixture.
- **Reaction Monitoring:** Monitor the progress of the reaction using an appropriate analytical technique (e.g., TLC, GC-MS).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature and quench by the slow addition of a suitable reagent (e.g., saturated aqueous ammonium chloride).
- **Extraction and Purification:** Extract the product with an organic solvent, wash the organic layer, dry it over an anhydrous salt (e.g., MgSO₄), and concentrate it under reduced pressure. Purify the crude product by column chromatography or distillation.

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[8]
Skin Contact	Immediately wash off with soap and plenty of water. Consult a physician.[8]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[8]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[8]

Fire Fighting Measures

Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish fires.[8]

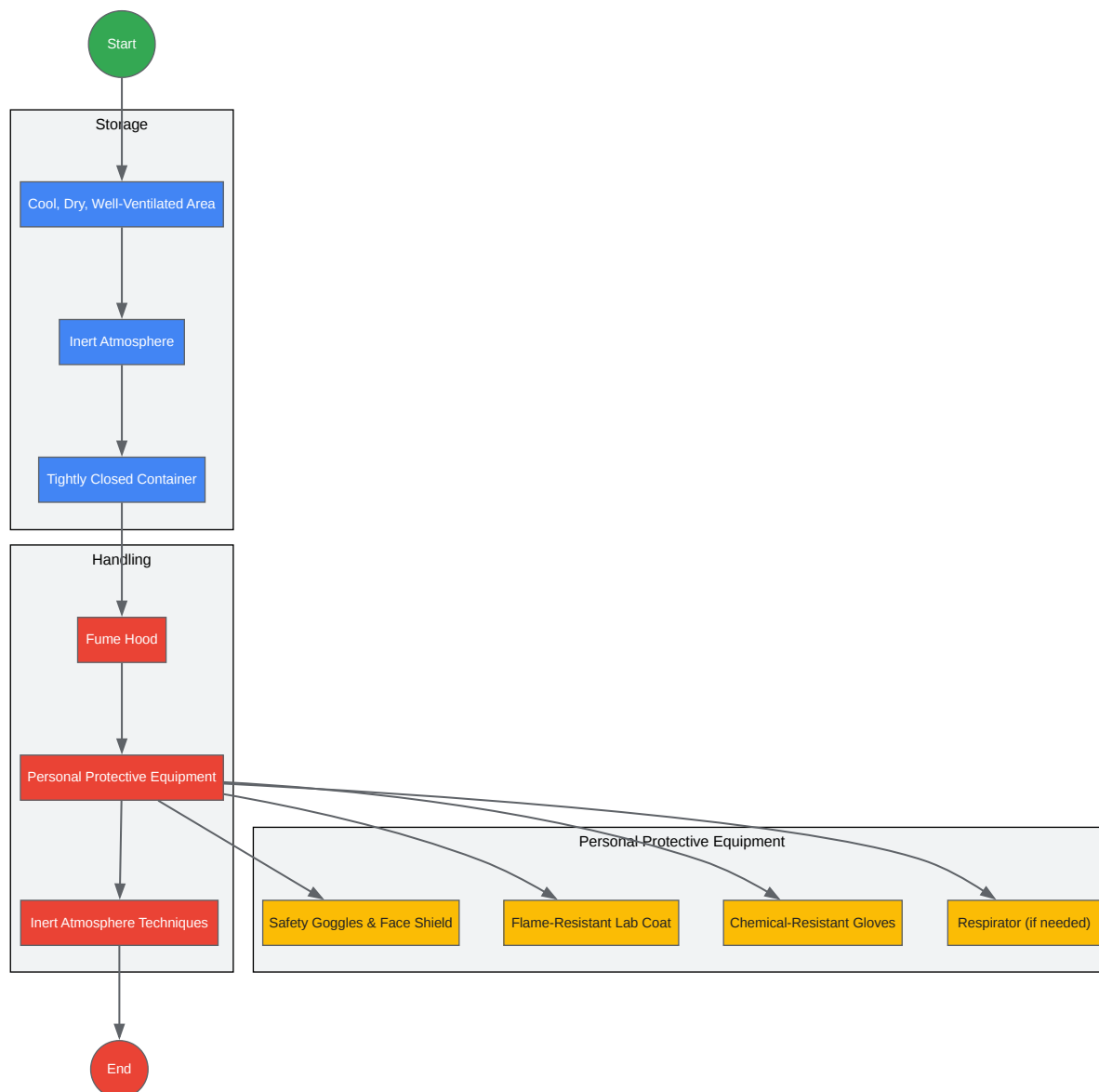
Wear self-contained breathing apparatus for firefighting if necessary.[8]

Accidental Release Measures

Evacuate personnel to a safe area.^[8] Wear appropriate PPE.^[8] Contain the spill and prevent it from entering drains.^[8] Absorb the spillage with an inert material (e.g., sand, earth) and dispose of it as hazardous waste.^[8]

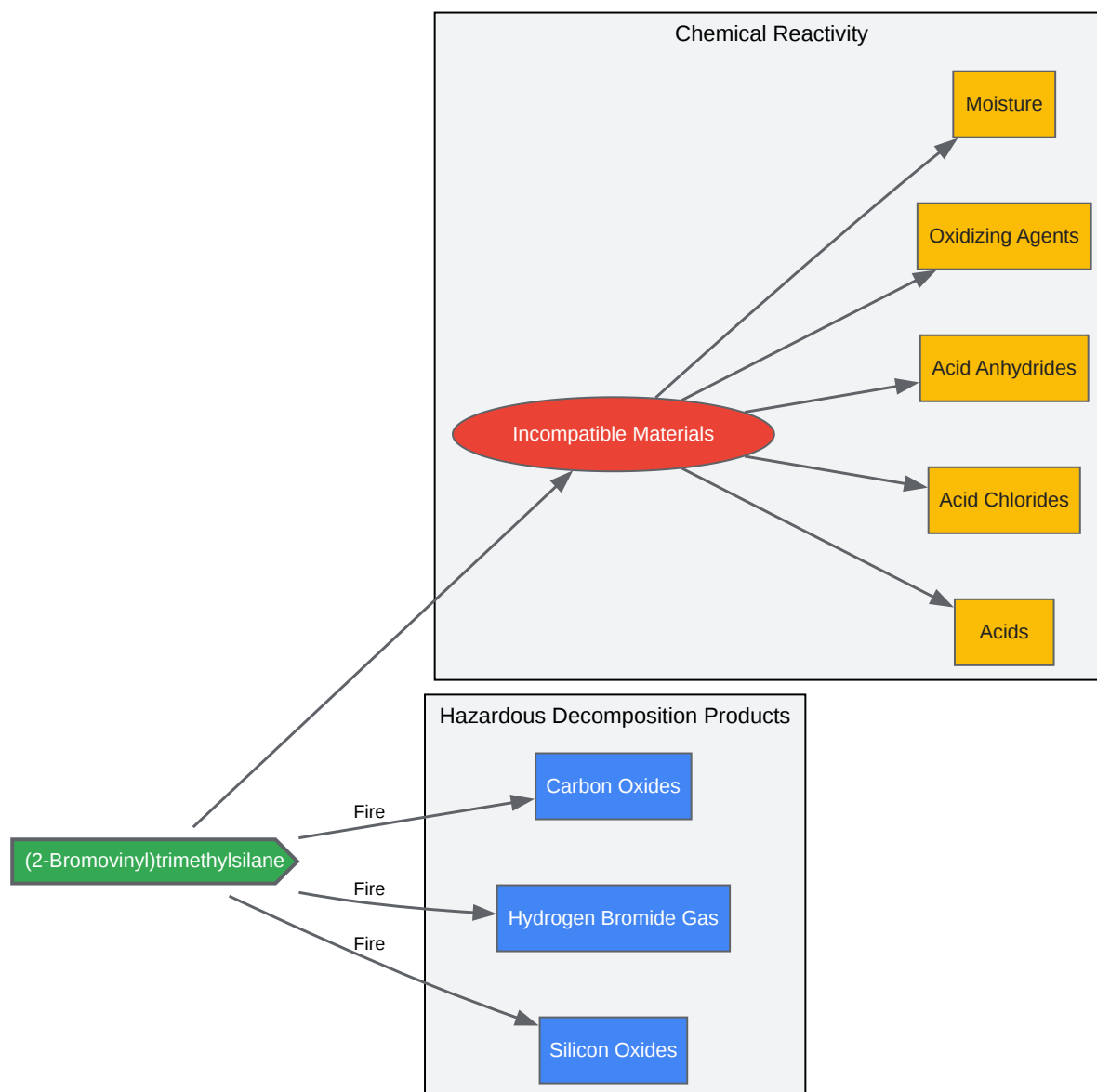
Visualizations

The following diagrams illustrate key workflows and relationships for the safe handling of **(2-Bromovinyl)trimethylsilane**.



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Caption: General workflow for the storage and handling of **(2-Bromovinyl)trimethylsilane**.



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Caption: Reactivity and hazardous decomposition of **(2-Bromovinyl)trimethylsilane**.



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Caption: Emergency response workflow for incidents involving **(2-Bromovinyl)trimethylsilane**.

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